

# Application Notes: GSK-J4 for In Vitro Epigenetic Studies

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: BG48  
Cat. No.: B15294784

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## Introduction

GSK-J4 is a potent and selective cell-permeable inhibitor of the H3K27 histone demethylases KDM6B (JMJD3) and KDM6A (UTX). By inhibiting the removal of the repressive trimethylation mark on histone H3 lysine 27 (H3K27me3), GSK-J4 serves as a powerful tool for investigating the role of this key epigenetic modification in various biological processes. Dysregulation of KDM6A/B activity is implicated in numerous diseases, including cancer, making GSK-J4 a valuable compound for research and drug development professionals. These application notes provide detailed protocols for utilizing GSK-J4 in in vitro epigenetic studies.

GSK-J4 is the cell-permeable prodrug of GSK-J1.[1] GSK-J1 is a highly potent inhibitor of KDM6B (JMJD3) and KDM6A (UTX) with an IC50 of 60 nM in cell-free assays for KDM6B.[1]

## Mechanism of Action

GSK-J4 acts by inhibiting the enzymatic activity of KDM6A and KDM6B, which are histone demethylases that specifically target di- and tri-methylated H3K27.[2] This inhibition leads to an accumulation of the repressive H3K27me3 mark on chromatin, resulting in the silencing of target gene expression.[3] This mechanism makes GSK-J4 a critical tool for studying gene regulation and cellular processes governed by H3K27me3 dynamics.

## Data Presentation

### Table 1: In Vitro IC50 Values of GSK-J4 in Various Cancer Cell Lines

Cell Line	Cancer Type	IC50 ( $\mu\text{M}$ )	Assay Duration (hours)
Y79	Retinoblastoma	0.68	48
WERI-Rb1	Retinoblastoma	2.15	48
PC3	Prostate Cancer	~20	24
LNCaP	Prostate Cancer	~30	24
LNCaP	Prostate Cancer	~20	48
C42B	Prostate Cancer	0.7166	Not Specified
PC3	Prostate Cancer	1.213	Not Specified
KG-1a	Acute Myeloid Leukemia	Dose-dependent decrease in viability from 2-10 $\mu\text{M}$	24-96

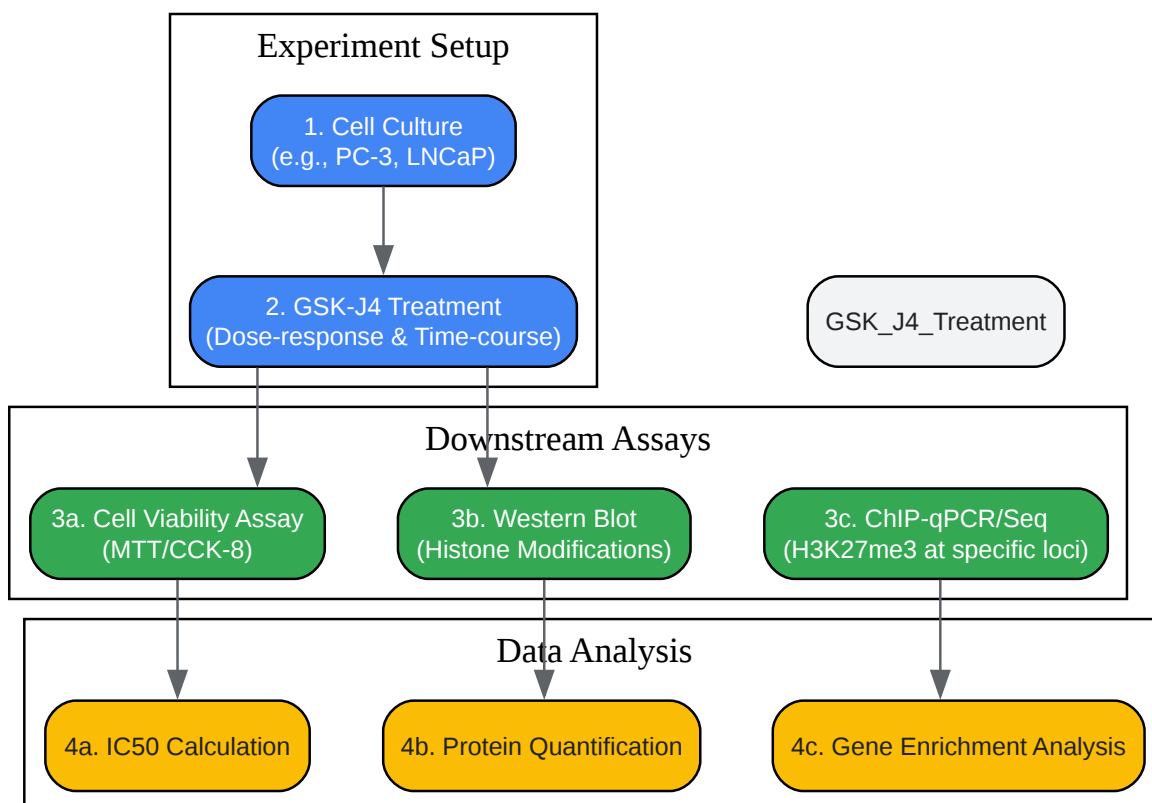
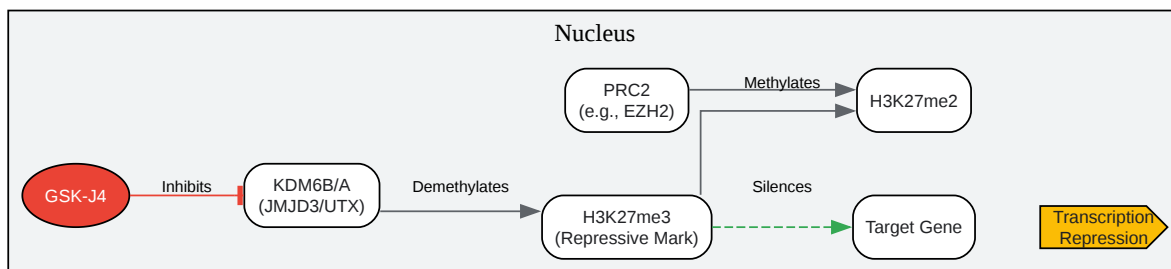
Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

### Table 2: Observed Effects of GSK-J4 on Histone Modifications in Prostate Cancer Cells

Cell Line	GSK-J4 Concentration	Treatment Duration	Effect on H3K27me3	Effect on H3K4me3	Effect on H3K9me3
PC-3	20 $\mu\text{M}$	48 hours	Increase	Increase	Decrease
LNCaP	20 $\mu\text{M}$	48 hours	Increase	No Significant Change	Not Specified

Data from a study on prostate cancer cells.[\[3\]](#)

# Mandatory Visualizations



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